

Triethylamine hydrofluoride handling and safety precautions

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Compound of Interest

Compound Name: Triethylamine hydrofluoride

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Technical Support Center: Triethylamine Hydrofluoride

This guide provides essential information for the safe handling and use of **triethylamine hydrofluoride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **triethylamine hydrofluoride** and what are its primary hazards?

Triethylamine hydrofluoride (TEA·3HF) is a fluorinating agent used in organic synthesis.^{[1][2][3]} It is considered a safer alternative to anhydrous hydrogen fluoride due to its lower vapor pressure and less aggressive reactivity.^[2] However, it remains a hazardous substance and is classified as fatal if swallowed, inhaled, or in contact with skin.^{[4][5][6]} It causes severe skin burns and eye damage.^{[4][5][6]} The material reacts with moisture on the skin, eyes, and mucous membranes to generate hydrogen fluoride.^[7]

Q2: What are the initial steps I should take in case of an emergency involving **triethylamine hydrofluoride**?

In any emergency, the immediate priority is to ensure the safety of all personnel.

- Evacuate: Clear the area of all personnel and move upwind of any spill or vapor release.[4][8]
- Alert: Notify your institution's emergency response team or fire brigade, informing them of the location and nature of the hazard.[4][8]
- First Aid: Provide immediate first aid to any affected individuals, as detailed in the First Aid section of this guide.

Q3: Can I use a standard glass apparatus with **triethylamine hydrofluoride**?

While **triethylamine hydrofluoride** is less corrosive to borosilicate glass than hydrogen fluoride, it is still advisable to use plastic containers (e.g., HDPE) for long-term storage.[1][6] For reactions, always check for compatibility of your specific glassware under the reaction conditions.

Q4: What materials are incompatible with **triethylamine hydrofluoride**?

Avoid contact with strong oxidizing agents, strong bases, acids, and glass.[7][9] It may also react with certain cellulosic materials like wood chips or sawdust.[8]

Troubleshooting Guide

Problem: I have a small spill of **triethylamine hydrofluoride** in the fume hood.

- Ensure Proper PPE: Before cleaning, ensure you are wearing the appropriate personal protective equipment, including chemical-resistant gloves (neoprene or nitrile), a lab coat, and safety goggles with a face shield.
- Containment: Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[4][8] Do not use combustible materials like sawdust.[8]
- Collection: Carefully collect the absorbed material using spark-free tools and place it into a suitable, labeled container for hazardous waste disposal.[4]
- Decontamination: Wipe down the spill area with a suitable neutralizing agent (consult your institution's safety protocols) and then wash with soap and water.[4]

- Waste Disposal: Dispose of the contaminated materials and cleaning supplies as hazardous waste in accordance with local regulations.[\[4\]](#)

Problem: I suspect a leak from a storage container.

- Do not approach: If you see a leak or visible vapors, do not approach the container.
- Ventilation: Ensure the area is well-ventilated. If the leak is in a confined space, do not enter.
[\[4\]](#)
- Emergency Response: Immediately contact your institution's environmental health and safety (EHS) office or emergency response team.
- Isolate: If it is safe to do so, move nearby incompatible materials to a safe distance.

Data Presentation

Physical and Chemical Properties

Property	Value
Molecular Formula	C6H15N·3HF
Molecular Weight	161.21 g/mol [10]
Appearance	Colorless to light yellow liquid [10]
Odor	Pungent, amine-like [10]
Density	0.989 - 1.05 g/mL at 25 °C [10]
Boiling Point	70 °C at 15 mmHg
Flash Point	88 °C (closed cup)

Hazard Identification

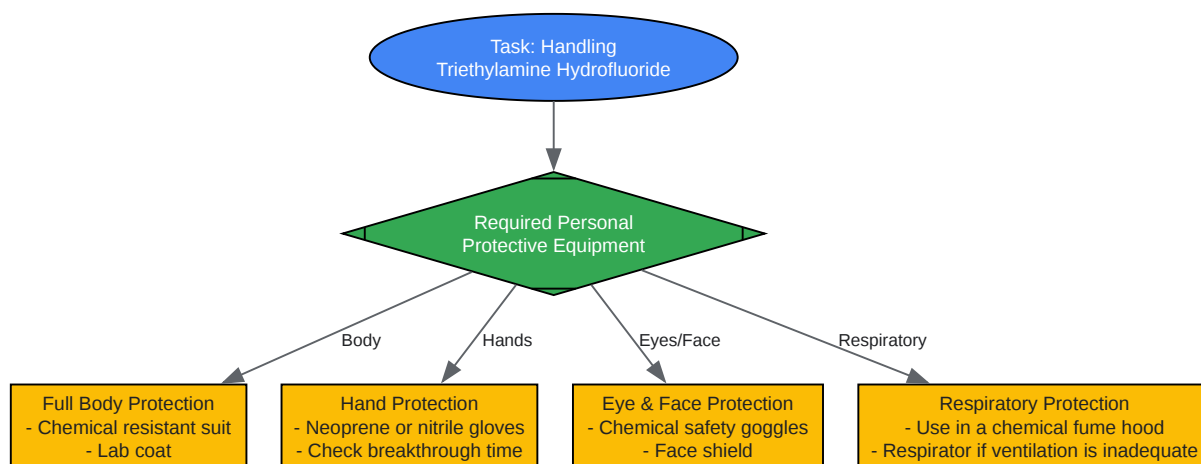
Hazard Class	Category
Acute Oral Toxicity	1 / 2[4][5]
Acute Dermal Toxicity	1[4][5]
Acute Inhalation Toxicity	1 / 2[4][5]
Skin Corrosion/Irritation	1A[4][5]
Serious Eye Damage/Irritation	1[4][5]
Corrosive to Metals	1[5]

Experimental Protocols

Emergency First Aid Procedures

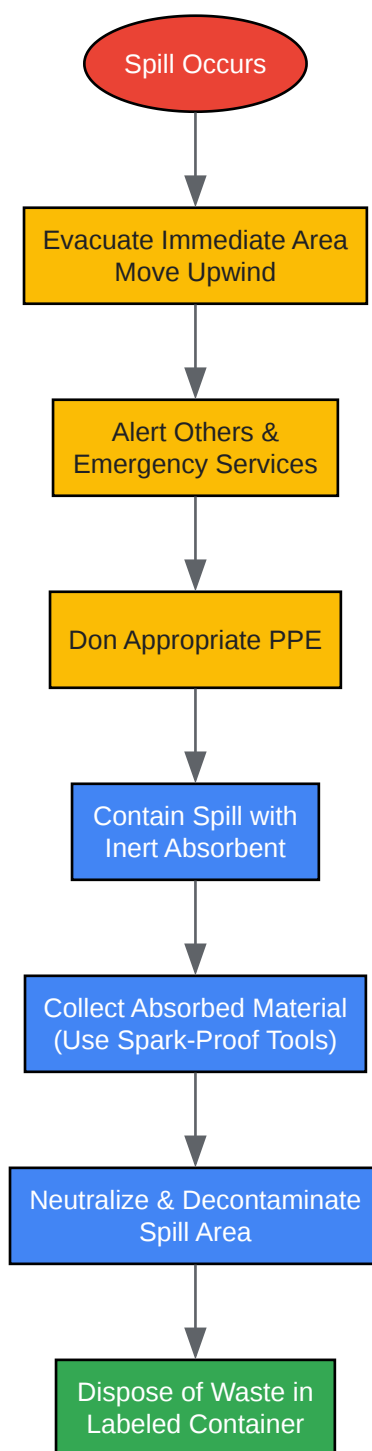
- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open.[4][8] Seek immediate medical attention from an ophthalmologist.[7] Removal of contact lenses should only be done by skilled personnel.[4][8]
- Skin Contact: Immediately flush the affected area with large amounts of water, using a safety shower if available.[4][8] Remove all contaminated clothing.[4][8] After flushing, apply a 2.5% calcium gluconate gel to the affected area.[11] Seek immediate medical attention.[4]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4][12] If breathing has stopped, provide artificial respiration.[8][9] Seek immediate medical attention.[4][12]
- Ingestion: Do NOT induce vomiting.[8][9] Rinse the mouth with water and then have the person drink as much water as they can comfortably drink.[4] Seek immediate medical attention.[4][8]

Visualizations



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Caption: Personal Protective Equipment (PPE) selection workflow for handling **triethylamine hydrofluoride**.



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References

- 1. Triethylamine Trihydrofluoride: A Versatile Agent in Organic Synthesis_Chemicalbook [chemicalbook.com]
- 2. nbinnno.com [nbinnno.com]
- 3. Triethylamine trihydrofluoride: properties and applications_Chemicalbook [chemicalbook.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
- 6. aksci.com [aksci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. fishersci.com [fishersci.com]
- 10. Triethylamine Trihydrofluoride Supplier & Manufacturer China | Properties, Uses, Safety Data, Price – Buy High Purity TEAHF [nj-finechem.com]
- 11. synquestlabs.com [synquestlabs.com]
- 12. merckmillipore.com [merckmillipore.com]
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